

Essential Safety and Logistics for Handling BNTA (7-Benzylidenenaltrexone Maleate)

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Compound of Interest

Compound Name: BNTA

Cat. No.: B2761548

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BNTA** (7-Benzylidenenaltrexone maleate). The following procedures and data are designed to ensure the safe handling, storage, and disposal of this δ 1-opioid receptor antagonist.

Personal Protective Equipment (PPE)

When handling **BNTA**, a comprehensive approach to personal protection is mandatory to prevent inhalation, ingestion, or direct contact. The following personal protective equipment should be used:

- **Eye Protection:** Safety goggles with side-shields are required to protect against splashes and dust.
- **Hand Protection:** Wear protective gloves suitable for handling chemicals.
- **Body Protection:** Impervious clothing should be worn to prevent skin contact.
- **Respiratory Protection:** A suitable respirator, such as a dust mask (e.g., N95 type), is necessary, especially when handling the powder form, to avoid inhalation.

Hazard Identification and Safety Precautions

BNTA maleate is classified with the following hazard codes: H319 (Causes serious eye irritation) and H400 (Very toxic to aquatic life). It is imperative to adhere to the following

precautionary statements: P273 (Avoid release to the environment) and P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

General Handling Precautions:

- Avoid inhalation, and contact with eyes and skin.
- Prevent the formation of dust and aerosols.
- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.
- Ensure that a safety shower and eyewash station are readily accessible.

Storage and Handling Data

Proper storage is critical to maintain the stability and integrity of **BNTA**. The following table summarizes the recommended storage conditions.

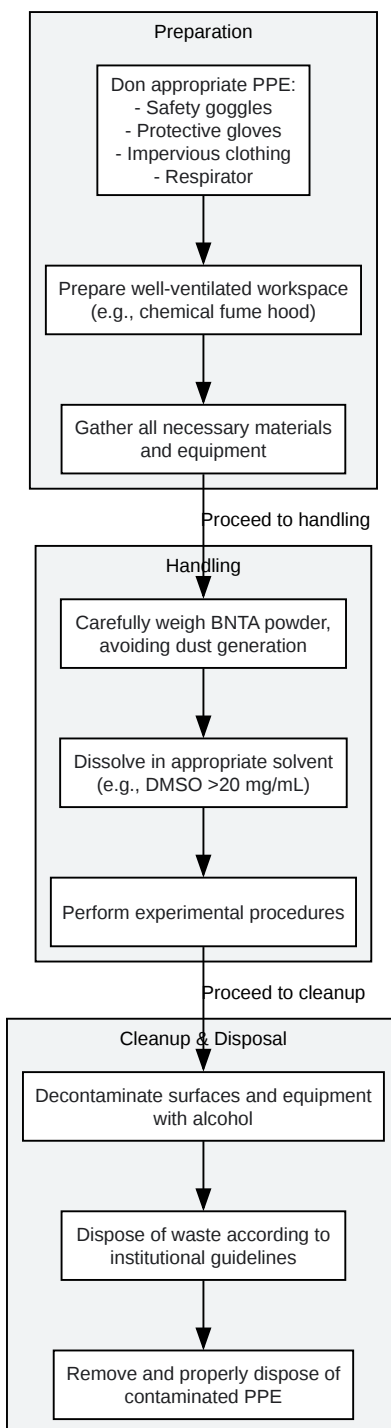
Parameter	Condition
Storage Temperature	Powder: -20°C
In solvent: -80°C	
Storage Conditions	Keep container tightly sealed.
Store in a cool, well-ventilated area.	
Protect from direct sunlight and ignition sources.	
Store in a desiccated environment.	

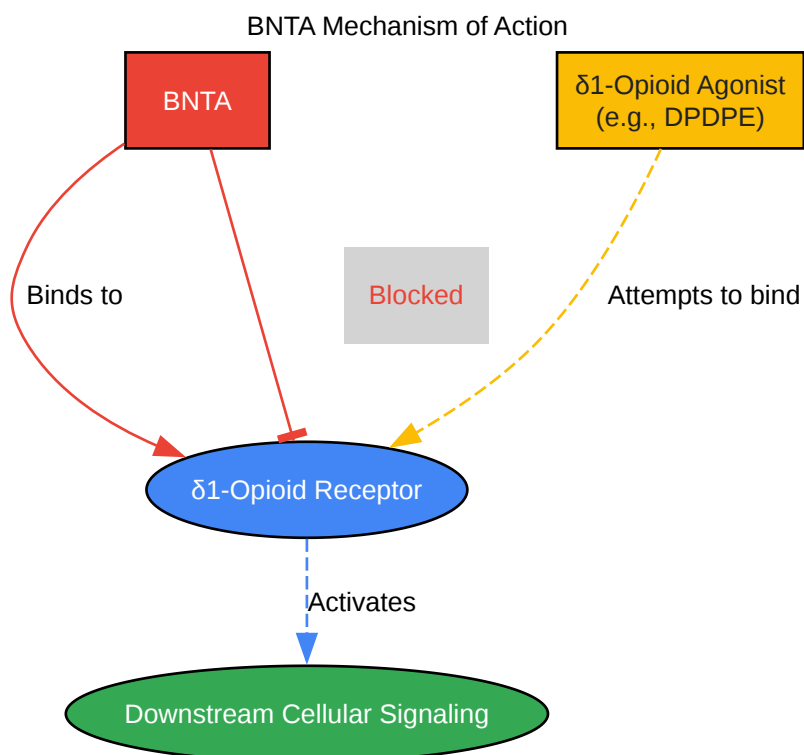
Data sourced from multiple safety data sheets.

Operational Workflow for Handling BNTA

The following diagram outlines the standard operational workflow for safely handling **BNTA** in a laboratory setting.

Operational Workflow for Handling BNTA





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